

Personal protective equipment for handling p-Aminohippurate

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Compound of Interest

Compound Name: *p*-Aminohippurate

Cat. No.: B12120003

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Safe Handling and Disposal of p-Aminohippurate

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling p-Aminohippurate. The following procedures for personal protective equipment (PPE), handling, storage, and disposal should be strictly followed to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

p-Aminohippurate, also known as 4-aminohippuric acid, is an off-white solid.^[1] While not classified as hazardous under the 2012 OSHA Hazard Communication Standard, it may cause eye, skin, respiratory, and digestive tract irritation.^{[1][2]} The toxicological properties of this substance have not been fully investigated.^[2] Therefore, appropriate personal protective equipment must be worn.

Table 1: Recommended Personal Protective Equipment for **p-Aminohippurate**

Protection Type	Equipment	Specification and Use
Eye/Face Protection	Safety glasses or chemical safety goggles	Must meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. Required for protection against dust particles and splashes.[1][3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile) and a lab coat	Disposable nitrile gloves are suitable for incidental contact. [3] Gloves must be inspected before use and removed immediately after contact with the chemical.[4] A lab coat is the minimum requirement for working in a laboratory with hazardous materials.[3]
Respiratory Protection	Not required under normal use	Should be used in areas with inadequate ventilation or when dust generation is unavoidable. A particle filter or N95 respirator is recommended.[1]

Operational Plans: Handling and Storage

Proper handling and storage are crucial to minimize exposure and maintain the integrity of **p-Aminohippurate**.

Handling Procedures:

- Ventilation: Always use **p-Aminohippurate** in a well-ventilated area.[2] Facilities should be equipped with an eyewash station and a safety shower.[2]
- Minimize Dust: Take care to minimize dust generation and accumulation when handling the solid form.[2]

- Avoid Contact: Avoid all direct contact with eyes, skin, and clothing.[2] Do not ingest or inhale the substance.[2]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[2] Contaminated clothing should be removed and washed before reuse.[2]

Storage Procedures:

- Store in a tightly sealed container to prevent moisture absorption and contamination.[2]
- Keep the container in a cool, dry, and well-ventilated area.[1]
- Store away from incompatible materials such as strong acids, strong alkalis, and strong oxidizing or reducing agents.[5]
- Recommended storage temperature is room temperature.

Emergency Procedures: First Aid and Spill Response

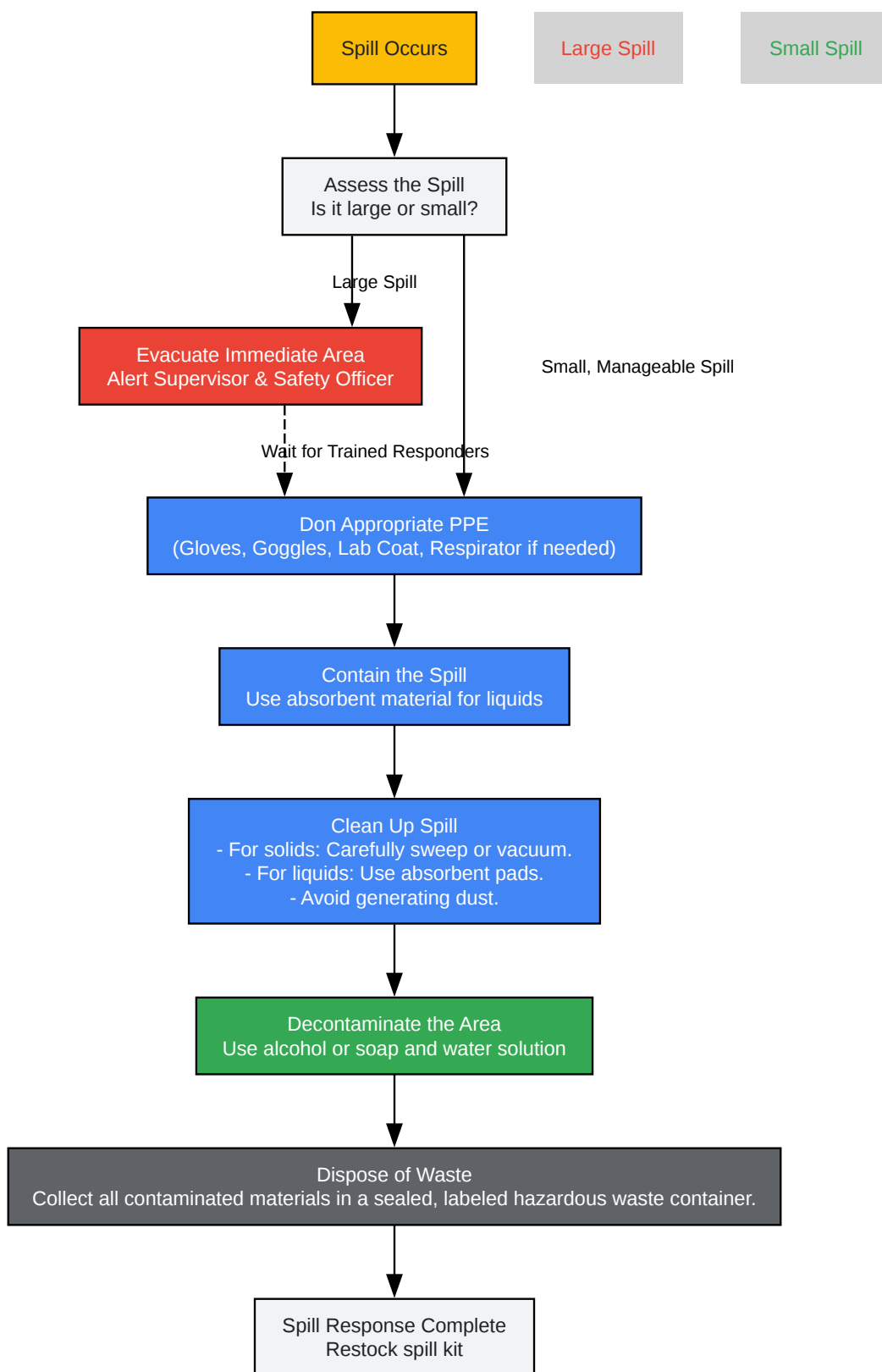
Immediate and appropriate action is critical in the event of an emergency.

Table 2: First Aid Measures for **p-Aminohippurate** Exposure

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[5] Seek medical attention.[2]
Skin Contact	Remove contaminated clothing and shoes.[2] Immediately flush the skin with plenty of soap and water for at least 15 minutes.[5] Seek medical attention if irritation develops or persists.[2]
Inhalation	Move the individual to fresh air immediately.[2] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. [2] Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[2] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[2]

Spill Response Plan:

In the case of a spill, follow a structured response to ensure safety and proper cleanup.



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Workflow for responding to a **p-Aminohippurate** spill.

Disposal Plan

All waste materials, including **p-Aminohippurate** and any contaminated items, must be disposed of in accordance with local, state, and federal environmental regulations.[6]

Disposal Procedures:

- **Waste Collection:** Collect waste **p-Aminohippurate** and any contaminated materials (e.g., gloves, absorbent pads, paper towels) in a clearly labeled, sealed, and appropriate hazardous waste container.
- **Consult Regulations:** Before disposal, consult with your institution's environmental health and safety (EHS) office or local regulatory agencies for specific guidance.[6] Land treatment or burial practices are subject to significant revision and require consultation with environmental authorities.[6]
- **Empty Containers:** Labels on empty containers should be defaced or removed. After a thorough rinse with soap and water, the container may be disposed of in the regular trash or recycled, depending on institutional policies. Do not use solvents to rinse containers, as this generates more hazardous waste.[7]
- **Aqueous Solutions:** Do not dispose of aqueous solutions containing **p-Aminohippurate** down the drain unless specifically permitted by your local EHS office and regulations.[7] Some corrosive wastes with no other hazardous characteristics may be neutralized and drain-disposed, but this requires verification of the waste's properties and adherence to strict protocols.[7]

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